

Introduction: The Strategic Importance of a Core Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *[1,1'-Biphenyl]-3-amine hydrochloride*

CAS No.: 2113-55-5

Cat. No.: B1281000

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[1,1'-Biphenyl]-3-amine hydrochloride is an organic compound that serves as a pivotal intermediate in the synthesis of a wide array of complex molecules.^{[1][2]} Characterized by its biphenyl structure with an amine substituent at the meta-position, this molecule is a fundamental building block in the development of pharmaceuticals, agrochemicals, and advanced materials.^{[2][3][4]} Supplied as a hydrochloride salt, the compound exhibits enhanced stability and solubility in aqueous and various organic solvents, making it a versatile and practical reagent for laboratory and industrial applications.^[1]

The biphenyl motif is a "privileged scaffold" in medicinal chemistry, frequently appearing in molecules designed to interact with biological targets.^[5] The specific arrangement of the amine group in **[1,1'-Biphenyl]-3-amine hydrochloride** provides a crucial vector for further chemical modification, allowing researchers to systematically explore chemical space and optimize molecular properties for desired biological activities. This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, key applications, and critical safety protocols, designed for professionals in research and drug development.

Physicochemical Properties and Analytical Characterization

The identity and purity of a starting material are paramount for the success of any synthetic endeavor. **[1,1'-Biphenyl]-3-amine hydrochloride** is a white to off-white crystalline solid.^[1] Its key properties are summarized below.

Table 1: Physicochemical Properties of **[1,1'-Biphenyl]-3-amine hydrochloride**

Property	Value	Reference(s)
CAS Number	2113-55-5	^[6] ^[7]
Molecular Formula	C ₁₂ H ₁₁ N·HCl	^[6]
Molecular Weight	~205.68 g/mol	^[6] ^[8]
Appearance	White to off-white crystalline solid	^[1]
Melting Point	199-200 °C	^[2]
Boiling Point	341.7 °C at 760 mmHg (free base)	^[2]
Solubility	Soluble in water, ethanol, and ether	^[1] ^[2]

Analytical Confirmation

Verifying the integrity of **[1,1'-Biphenyl]-3-amine hydrochloride** is typically achieved through a combination of spectroscopic and chromatographic methods. While data is often published for the free base, [1,1'-biphenyl]-3-amine (CAS 2243-47-2), these spectra serve as a foundational reference.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H-NMR: The spectrum of the free base shows complex multiplets in the aromatic region (approx. 6.7-7.3 ppm).^[9] For the hydrochloride salt, the amine protons (-NH₃⁺) would

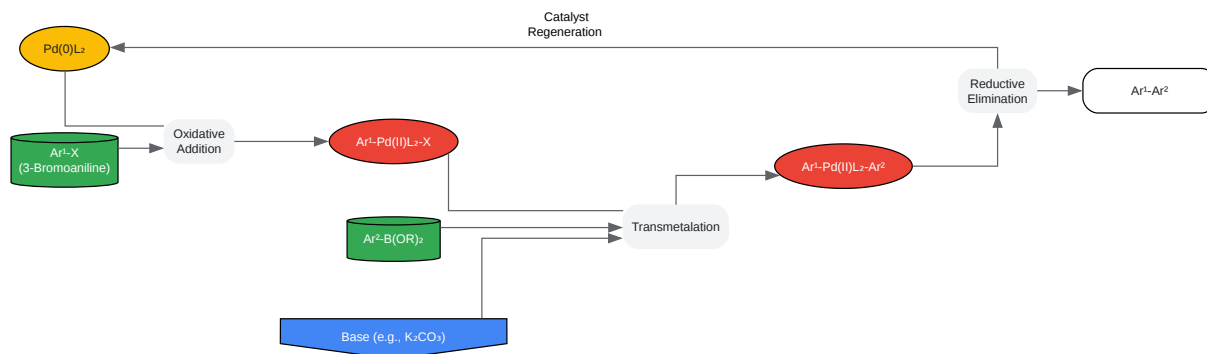
appear as a broader singlet at a downfield shift, and adjacent aromatic protons may also experience slight shifts due to the electron-withdrawing nature of the ammonium group.

- ^{13}C -NMR: The spectrum of the free base displays characteristic signals for the 12 aromatic carbons.[9] The carbon atom bonded to the amino group is significantly shielded. Formation of the hydrochloride salt would cause a deshielding effect on this carbon.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) of the free base will show a prominent molecular ion peak (M^+) corresponding to its molecular weight (169.22 g/mol).[10] Analysis of the hydrochloride salt using techniques like electrospray ionization (ESI) would show the cation at m/z corresponding to the protonated free base $[\text{M}+\text{H}]^+$.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic N-H stretching vibrations for the ammonium salt (R-NH_3^+), typically appearing as a broad band in the 2800-3200 cm^{-1} region. This is distinct from the sharper N-H stretches of a primary amine in the free base. C-N stretching and aromatic C-H and C=C stretching vibrations will also be present.

Synthesis: Building the Biphenyl Core via Suzuki-Miyaura Coupling

The construction of the biphenyl scaffold is most efficiently achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is the preeminent method due to its mild reaction conditions, tolerance of a wide range of functional groups, and the commercial availability of starting materials.[11][12] The synthesis involves two primary stages: the formation of the C-C bond to create the biphenyl core and the subsequent conversion to the hydrochloride salt.

The core logic of this approach is the palladium-catalyzed reaction between an organohalide (3-bromoaniline) and an organoboron compound (phenylboronic acid). The palladium catalyst facilitates a catalytic cycle involving oxidative addition, transmetalation, and reductive elimination to form the new carbon-carbon bond with high efficiency.[13]



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Figure 1: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Synthesis of [1,1'-Biphenyl]-3-amine

This protocol describes a general procedure for the Suzuki-Miyaura coupling to synthesize the free amine.

- **Reaction Setup:** To a dry Schlenk flask, add 3-bromoaniline (1.0 equiv.), phenylboronic acid (1.2 equiv.), and a base such as potassium carbonate (K₂CO₃, 2.5 equiv.).
- **Inert Atmosphere:** Seal the flask, then evacuate and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times to ensure an oxygen-free environment, which is critical to prevent the oxidation and deactivation of the palladium catalyst.
- **Solvent and Catalyst Addition:** Add a degassed solvent mixture, typically toluene and water (e.g., 5:1 ratio). To this slurry, add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.02 - 0.05 equiv.). The biphasic

solvent system is often used as the inorganic base is soluble in the aqueous phase, while the organic reactants and catalyst reside in the organic phase.

- **Reaction:** Heat the mixture with vigorous stirring to 80-100 °C. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** Cool the reaction to room temperature. Dilute with ethyl acetate and water. Separate the organic layer, and wash it sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure [1,1'-biphenyl]-3-amine.

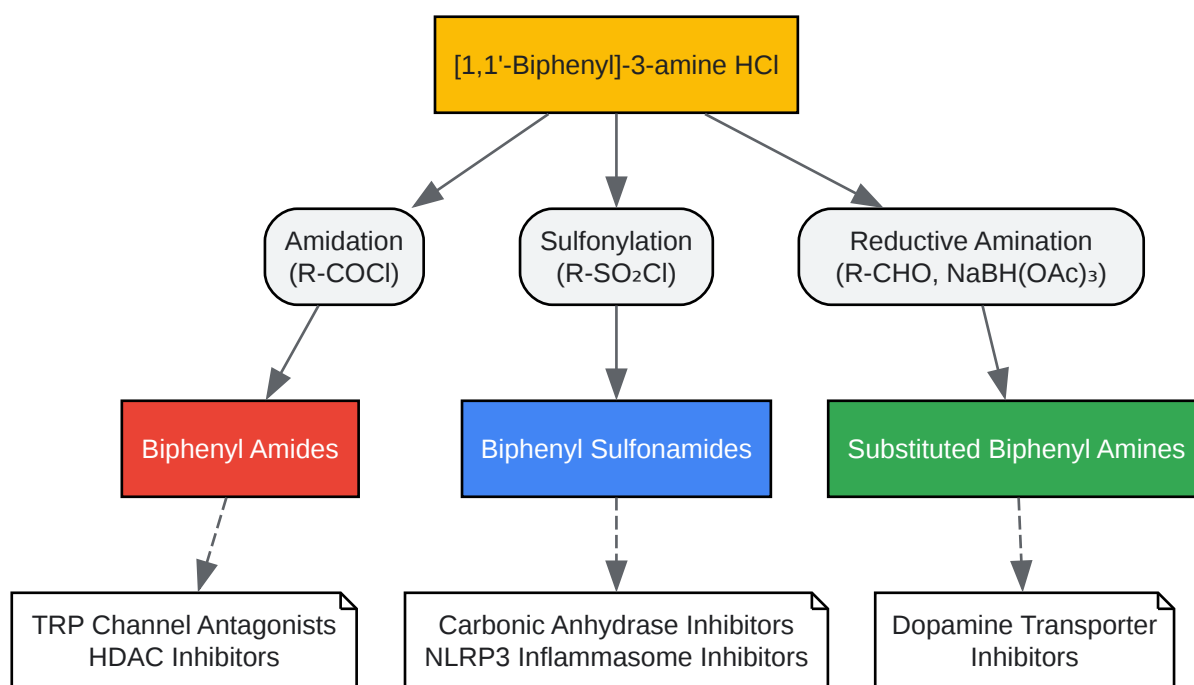
Experimental Protocol: Conversion to Hydrochloride Salt

The hydrochloride salt form is chosen to improve the compound's handling, stability, and solubility characteristics.

- **Dissolution:** Dissolve the purified [1,1'-biphenyl]-3-amine (1.0 equiv.) in a suitable anhydrous organic solvent, such as diethyl ether or ethyl acetate.
- **Acidification:** Cool the solution in an ice bath. Slowly add a solution of hydrochloric acid in a compatible solvent (e.g., 2M HCl in diethyl ether or gaseous HCl) dropwise with stirring. The amine base reacts with the acid in an exothermic reaction.
- **Precipitation:** The hydrochloride salt, being less soluble in the nonpolar solvent, will precipitate out of the solution as a solid.
- **Isolation:** Collect the solid precipitate by vacuum filtration. Wash the solid with a small amount of cold, anhydrous diethyl ether to remove any residual impurities.^[14]
- **Drying:** Dry the resulting **[1,1'-Biphenyl]-3-amine hydrochloride** under vacuum to obtain the final product.

Core Applications in Research and Development

The true value of **[1,1'-Biphenyl]-3-amine hydrochloride** lies in its utility as a versatile scaffold for constructing more complex, high-value molecules. The amino group serves as a reactive handle for a multitude of chemical transformations, including amidation, alkylation, and sulfonylation, enabling its incorporation into diverse molecular frameworks.



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Figure 2: Synthetic pathways from [1,1'-Biphenyl]-3-amine to classes of bioactive molecules.

- Medicinal Chemistry: The biphenylamine core is integral to the design of numerous therapeutic agents. By modifying the amine, researchers have developed potent inhibitors and modulators for various targets:
 - Enzyme Inhibitors: Biphenyl-based structures have been successfully employed to create inhibitors for enzymes like carbonic anhydrase and class I HDACs.[15][16]
 - Receptor Modulators: The scaffold is found in antagonists for transient receptor potential (TRP) channels and inhibitors of the dopamine transporter (DAT).[17][18]
 - Inflammasome Inhibitors: Novel biphenyl-sulfonamide analogues have been discovered as potent inhibitors of the NLRP3 inflammasome, a key target in inflammatory diseases.[19]

- **Agrochemicals:** Substituted biphenylamines are key intermediates in the synthesis of modern fungicides, such as Boscalid and Fluxapyroxad.[4] The ability to readily synthesize these precursors is crucial for the agrochemical industry.
- **Materials Science:** The rigid biphenyl unit is a common component in liquid crystals, organic light-emitting diodes (OLEDs), and other functional polymers. The amino group allows for the incorporation of this scaffold into larger polymer chains or for tuning the electronic properties of the material.

Safety, Handling, and Toxicology

Due to its potential health risks, **[1,1'-Biphenyl]-3-amine hydrochloride** must be handled with strict adherence to safety protocols. The free base, 3-aminobiphenyl, is recognized as a potential carcinogen.[1][20]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Chronic Aquatic Hazard	2	H411: Toxic to aquatic life with long lasting effects
Data sourced from Sigma-Aldrich Safety Data Sheet.		

Toxicological Profile

Of the three aminobiphenyl isomers, the 4-aminobiphenyl isomer is an established potent carcinogen. In contrast, 3-aminobiphenyl is considered, at best, a weak carcinogen.[21]

Studies suggest this reduced carcinogenicity is related to its metabolic pathway; the N-hydroxy derivative of 3-aminobiphenyl, a key metabolite often responsible for genotoxicity in aromatic amines, displays a lack of mutagenicity in standard Ames tests.[\[21\]](#) Nevertheless, due to the structural alert and potential risks, it should always be handled as a potential carcinogen.

Safe Handling Protocol

- **Engineering Controls:** Always handle this compound within a certified chemical fume hood to prevent inhalation of dust. Ensure a safety shower and eyewash station are readily accessible.[\[22\]](#)
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Wear compatible, chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.[\[22\]](#)
 - **Eye Protection:** Use chemical safety goggles or a face shield.
 - **Lab Coat:** A standard lab coat is required. For larger quantities, consider a chemical-resistant apron.
- **Handling Procedures:**
 - Avoid generating dust. Use appropriate tools for weighing and transferring solids.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling, even if gloves were worn.
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[23\]](#) Store away from incompatible materials such as strong oxidizing agents. The product should be stored locked up.[\[23\]](#)
- **Disposal:** Dispose of waste material and contaminated containers in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

[1,1'-Biphenyl]-3-amine hydrochloride is more than a simple chemical reagent; it is a strategic starting material that enables the efficient synthesis of complex molecular architectures. Its value is rooted in the combination of the medicinally important biphenyl scaffold and a synthetically versatile amino group. A thorough understanding of its properties, synthesis via robust methods like the Suzuki-Miyaura coupling, and strict adherence to safety protocols are essential for leveraging its full potential. For researchers in drug discovery and materials science, this compound will continue to be a foundational element in the creation of novel, high-impact molecules.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Core Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281000/docs#introduction-the-strategic-importance-of-a-core-scaffold\]](https://www.benchchem.com/product/b1281000/docs#introduction-the-strategic-importance-of-a-core-scaffold)

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